

In-depth Technical Guide: Brachyside Heptaacetate and a Representative Phenylpropanoid Glycoside

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Compound of Interest

Compound Name: *Brachyside heptaacetate*

Cat. No.: *B15095372*

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Disclaimer: This technical guide addresses the user's query on "**Brachyside heptaacetate**." Initial searches successfully identified the core chemical information for this compound. However, an exhaustive search for in-depth technical data, including experimental protocols and biological activity, did not yield specific results for **Brachyside heptaacetate**. This suggests that the compound is likely not widely studied or that research is not publicly available.

To fulfill the user's request for a comprehensive technical guide, this document provides the available information on **Brachyside heptaacetate** and then presents a detailed guide on Verbascoside (Acteoside), a structurally related and extensively studied phenylpropanoid glycoside. This approach allows for the demonstration of the required data presentation, experimental protocols, and visualizations, using Verbascoside as a well-documented proxy.

Brachyside Heptaacetate: Core Identification

- CAS Number: 144765-80-0[1]
- IUPAC Name: β -D-Glucopyranoside, 2-(3,4-dimethoxyphenyl)ethyl 3-O-(2,3,4-tri-O-acetyl-6-deoxy- α -L-mannopyranosyl)-, 2,6-diacetate 4-[3-[3,4-bis(acetyloxy)phenyl]-2-propenoate], (E)- (9CI)[1]
- Synonyms: Brachynoside heptaacetate[1]

- Molecular Formula: C₄₅H₅₄O₂₂
- Molecular Weight: 946.91 g/mol

Representative Compound: Verbascoside (Acteoside)

Verbascoside is a phenylpropanoid glycoside found in numerous plant species. It is known for a wide range of biological activities, including antioxidant, anti-inflammatory, and neuroprotective effects.[\[2\]](#)

Quantitative Data

The biological activities of Verbascoside have been quantified in various in vitro and in vivo models. The following tables summarize some of these findings.

Table 1: Cytotoxicity and Anti-proliferative Activity of Verbascoside

Cell Line	Assay	Endpoint	Result	Reference
Human Breast Cancer (MCF-7)	Cytotoxicity	IC ₅₀ (72h)	~100 µM	[3]
Human Breast Cancer (MDA-MB-231)	Cytotoxicity	IC ₅₀ (72h)	Mildly cytotoxic	[3]
Mouse Mammary Tumor (4T1)	Apoptosis	Gene Expression (130 µM)	NF-κB reduced to ~0.35 fold	[4]
Mouse Mammary Tumor (4T1)	Apoptosis	Gene Expression (130 µM)	MyD88 increased to ~2.79 fold	[4]

Table 2: Anti-inflammatory Effects of Verbascoside

Model	Treatment	Parameter Measured	Result	Reference
High Glucose-treated Gingival Cells	100 μ M Verbascoside	Bcl-2 protein expression	Upregulated	[5]
High Glucose-treated Gingival Cells	100 μ M Verbascoside	Bax protein expression	Downregulated	[5]
High Glucose-treated Gingival Cells	100 μ M Verbascoside	Caspase 3 protein expression	Downregulated	[5]
Osteoarthritis Rat Model	20 mg/kg Verbascoside	p-NF- κ B p65 expression	Significantly decreased	[6]

Experimental Protocols

The following are representative protocols for the extraction, purification, and analysis of Verbascoside from plant material.

Protocol 1: Extraction and Purification of Verbascoside[\[2\]](#)

- Sample Preparation: Grind dried plant material into a fine powder. For fresh material, freeze with liquid nitrogen before grinding.
- Extraction:
 - Weigh 10 g of the powdered plant material and transfer to a suitable flask.
 - Add 100 mL of methanol to the flask.
 - Sonicate in an ultrasonic bath for 30 minutes at room temperature.
 - Filter the extract to remove solid plant material.
- Purification (Liquid-Liquid Partitioning):

- Transfer the filtered methanol extract to a separating funnel.
- Add an equal volume of ethyl acetate.
- Shake the funnel vigorously for several minutes.
- Allow the layers to separate and collect the lower ethyl acetate layer.
- Repeat the ethyl acetate extraction two more times.
- Combine the ethyl acetate fractions and evaporate the solvent under reduced pressure to yield the purified extract.

Protocol 2: Quantification of Verbascoside by HPLC[1][7][8][9]

- Instrumentation: A High-Performance Liquid Chromatography (HPLC) system equipped with a UV or DAD detector and a C18 reversed-phase column (e.g., 5 μ m, 250 x 4.6 mm).[1][8]
- Standard Preparation: Prepare a stock solution of Verbascoside standard (e.g., 1.0 mg/mL) in HPLC-grade methanol. Create a series of calibration standards (e.g., 0.8 to 60 μ g/mL) by diluting the stock solution.[8]
- Sample Preparation: Dissolve the purified extract from Protocol 1 in the mobile phase solvent and filter through a 0.22 μ m syringe filter.
- Chromatographic Conditions:
 - Mobile Phase: A gradient of 0.1% acetic acid in water (Solvent A) and methanol (Solvent B).[1][8]
 - Gradient Program: Start with 95% A and 5% B, moving to 100% B over 35 minutes.[1][8]
 - Flow Rate: 1.0 - 1.5 mL/min.[1][7][8]
 - Detection Wavelength: 330 nm.
 - Injection Volume: 20 μ L.[7]

- **Quantification:** Construct a calibration curve by plotting the peak area of the standards against their concentration. Calculate the concentration of Verbascoside in the sample by comparing its peak area to the calibration curve.

Protocol 3: DPPH Radical Scavenging Antioxidant Assay[\[10\]](#)[\[11\]](#)

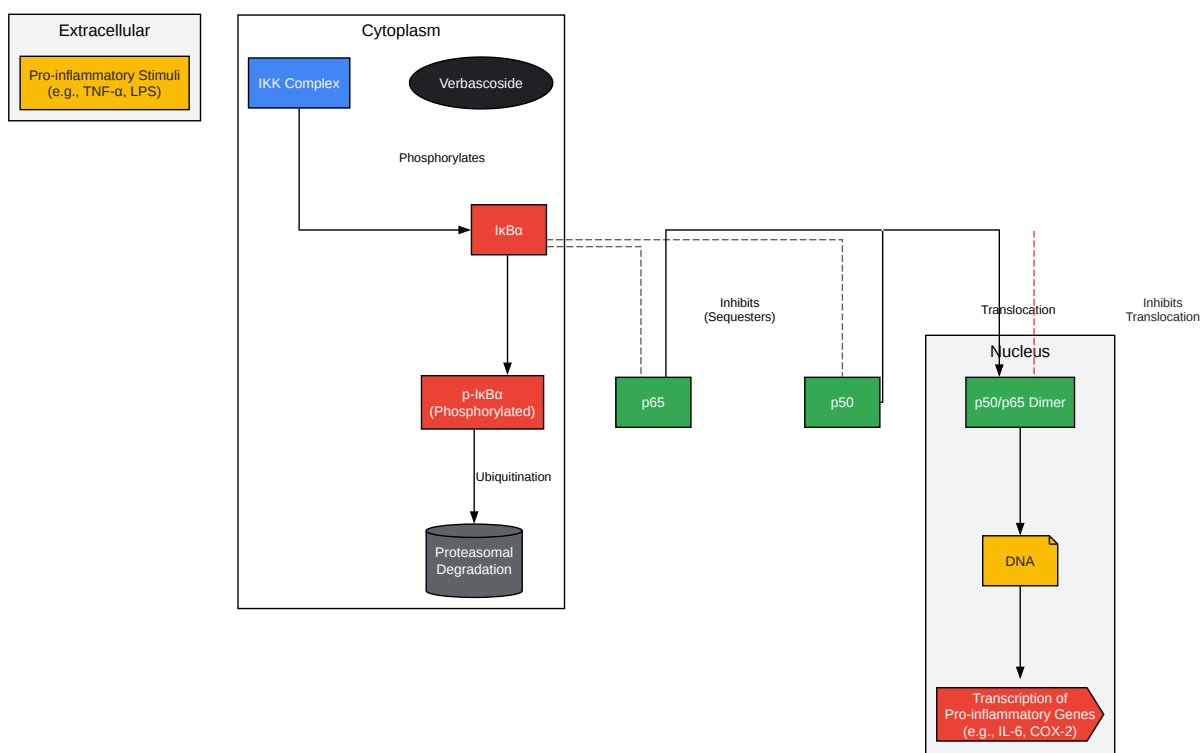
- **Reagent Preparation:** Prepare a 0.004% (w/v) solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol. This solution should have a deep purple color.[\[10\]](#)
- **Assay Procedure:**
 - Prepare various concentrations of the Verbascoside sample in methanol.
 - In a series of test tubes, add 1 mL of the DPPH solution to 3 mL of each sample concentration.
 - Prepare a control tube containing 1 mL of DPPH solution and 3 mL of methanol.
 - Incubate the tubes in the dark at room temperature for 30 minutes.[\[10\]](#)
- **Measurement:** Measure the absorbance of each solution at 517 nm using a spectrophotometer. The blank should be methanol.
- **Calculation:** Calculate the percentage of radical scavenging activity using the following formula:
 - $\% \text{ Inhibition} = [(\text{Absorbance of Control} - \text{Absorbance of Sample}) / \text{Absorbance of Control}] \times 100$ [\[10\]](#)

Signaling Pathways and Logical Relationships

Verbascoside has been shown to modulate several key signaling pathways involved in inflammation. One of the most significant is the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway.

NF- κ B Signaling Pathway

The diagram below illustrates a simplified representation of the canonical NF- κ B signaling pathway and the inhibitory action of Verbascoside. Pro-inflammatory stimuli, such as lipopolysaccharide (LPS) or tumor necrosis factor- α (TNF- α), typically lead to the degradation of the inhibitor of κ B (I κ B α), allowing the p50/p65 NF- κ B dimer to translocate to the nucleus and initiate the transcription of inflammatory genes.

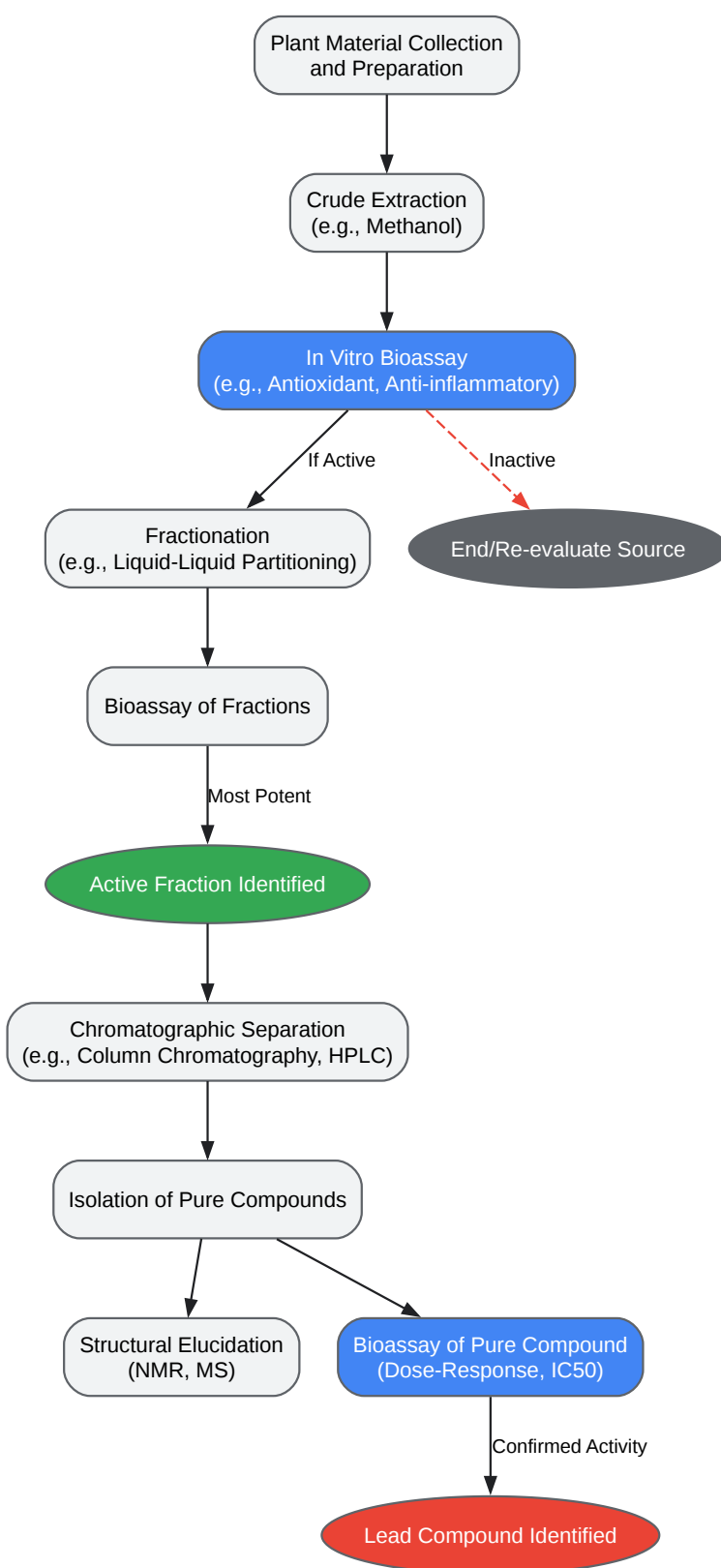


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Caption: Verbascoside inhibits the NF- κ B pathway.

Experimental Workflow Diagram

The following diagram outlines a typical workflow for the bioassay-guided isolation of a natural product like Verbascoside.



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Caption: Bioassay-guided isolation workflow.

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